

CAS number for 3,6-Dichloro-1,2,4,5-tetrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,6-Dichloro-1,2,4,5-tetrazine

Cat. No.: B031795

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An In-Depth Technical Guide to **3,6-Dichloro-1,2,4,5-tetrazine**

Introduction

3,6-Dichloro-1,2,4,5-tetrazine, a versatile chemical compound, is recognized for its unique properties and wide-ranging applications, particularly as a foundational building block in organic chemistry and in the synthesis of energetic materials.^[1] This nitrogen-rich heterocycle is characterized by a six-membered aromatic ring containing four nitrogen atoms and two chlorine substituents. The presence of electron-withdrawing chlorine atoms significantly enhances the electrophilicity of the tetrazine core, making it highly reactive and valuable for various chemical transformations.^[2] Its enhanced stability and reactivity make it an ideal candidate for researchers focused on developing new materials with explosive or propellant characteristics.^[1] Furthermore, its ability to participate in diverse chemical reactions allows for the creation of complex molecules utilized in pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} A significant area of application is in bioorthogonal chemistry, where its rapid and specific reactions are used for labeling biomolecules in living systems.^[2]

Physicochemical and Computational Data

A summary of the key properties of **3,6-Dichloro-1,2,4,5-tetrazine** is presented below. This data is essential for its handling, application in synthesis, and computational modeling.

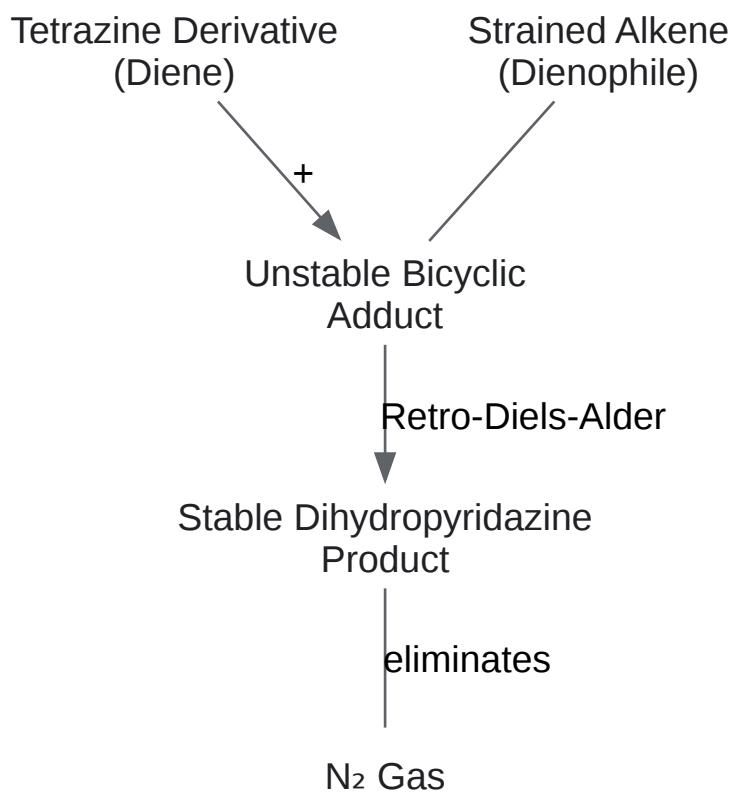
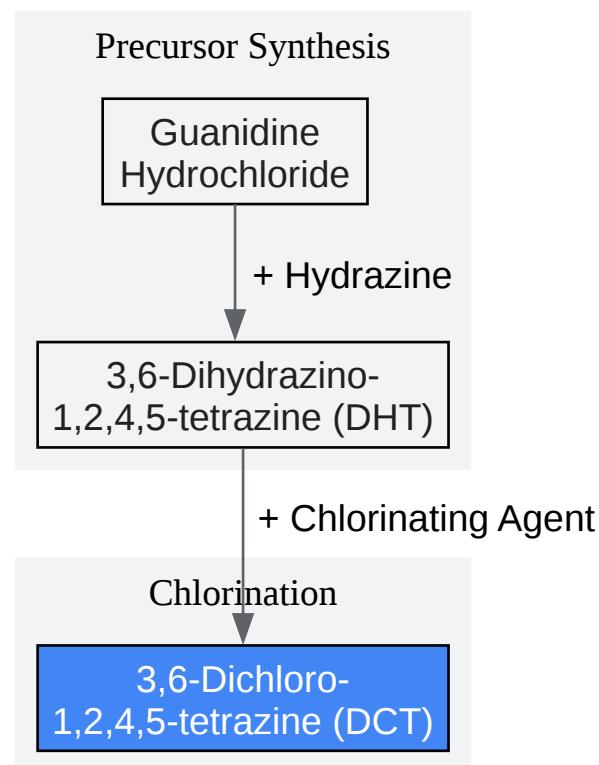
Property	Value
CAS Number	106131-61-7 [1] [3] [4] [5] [6] [7]
Molecular Formula	C ₂ Cl ₂ N ₄ [1] [3] [4] [5] [7]
Molecular Weight	150.95 g/mol [1] [4] [5] [7]
Appearance	Light yellow to brown powder/crystal [1] [6]
Melting Point	146 - 151 °C [1]
Purity	≥95-97% (HPLC) [1] [4] [5] [6]
SMILES	C1=NN=C(Cl)N=N1 [4]
Topological Polar Surface Area (TPSA)	51.56 Å ² [4]
LogP	0.5734 [4]
Storage Temperature	2 - 8 °C [1] or -20°C [4]

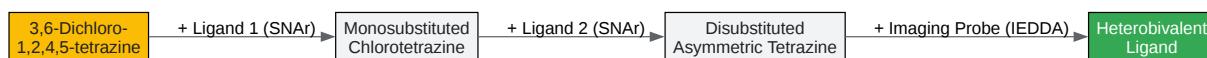
Synthesis and Experimental Protocols

The synthesis of **3,6-dichloro-1,2,4,5-tetrazine** is a critical process for its subsequent use in various applications. A prevalent and well-documented strategy involves the direct chlorination of a precursor molecule.

General Synthetic Route

A common method for synthesizing **3,6-dichloro-1,2,4,5-tetrazine** is through the chlorination of 3,6-dihydrazino-1,2,4,5-tetrazine (DHT).[\[2\]](#) DHT itself is typically prepared in a multi-step process that starts from guanidine hydrochloride and hydrazine.[\[2\]](#)[\[8\]](#) The final chlorination step converts DHT into the target compound.[\[8\]](#)





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- To cite this document: BenchChem. [CAS number for 3,6-Dichloro-1,2,4,5-tetrazine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b031795#cas-number-for-3-6-dichloro-1-2-4-5-tetrazine\]](https://www.benchchem.com/product/b031795#cas-number-for-3-6-dichloro-1-2-4-5-tetrazine)

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